

3-(3-Hydroxyphenyl)benzonitrile chemical structure and properties

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Compound of Interest

Compound Name: 3-(3-Hydroxyphenyl)benzonitrile

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An In-depth Technical Guide to 3-(3-Hydroxyphenyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3-(3-Hydroxyphenyl)benzonitrile**, also known as 3'-Hydroxy-[1,1'-biphenyl]-3-carbonitrile. It details the compound's chemical structure, properties, a robust synthesis protocol, and discusses its potential relevance in medicinal chemistry based on its structural motifs.

Chemical Structure and Properties

3-(3-Hydroxyphenyl)benzonitrile is an organic compound featuring a biphenyl core structure. This framework consists of two phenyl rings linked together. One ring is substituted with a nitrile group (-C≡N) at position 3, and the other is substituted with a hydroxyl group (-OH) at its position 3.

Structure:

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Compound Identification

The following table summarizes the key identifiers for **3-(3-Hydroxyphenyl)benzonitrile**.

Identifier	Value	Reference
IUPAC Name	3-(3-hydroxyphenyl)benzonitrile	[1]
CAS Number	154848-43-8	[1] [2]
Chemical Formula	C ₁₃ H ₉ NO	[1] [2]
Synonyms	3'-Hydroxy-[1,1'-biphenyl]-3-carbonitrile, 3'-Hydroxybiphenyl-3-carbonitrile	[1]

Physicochemical Properties

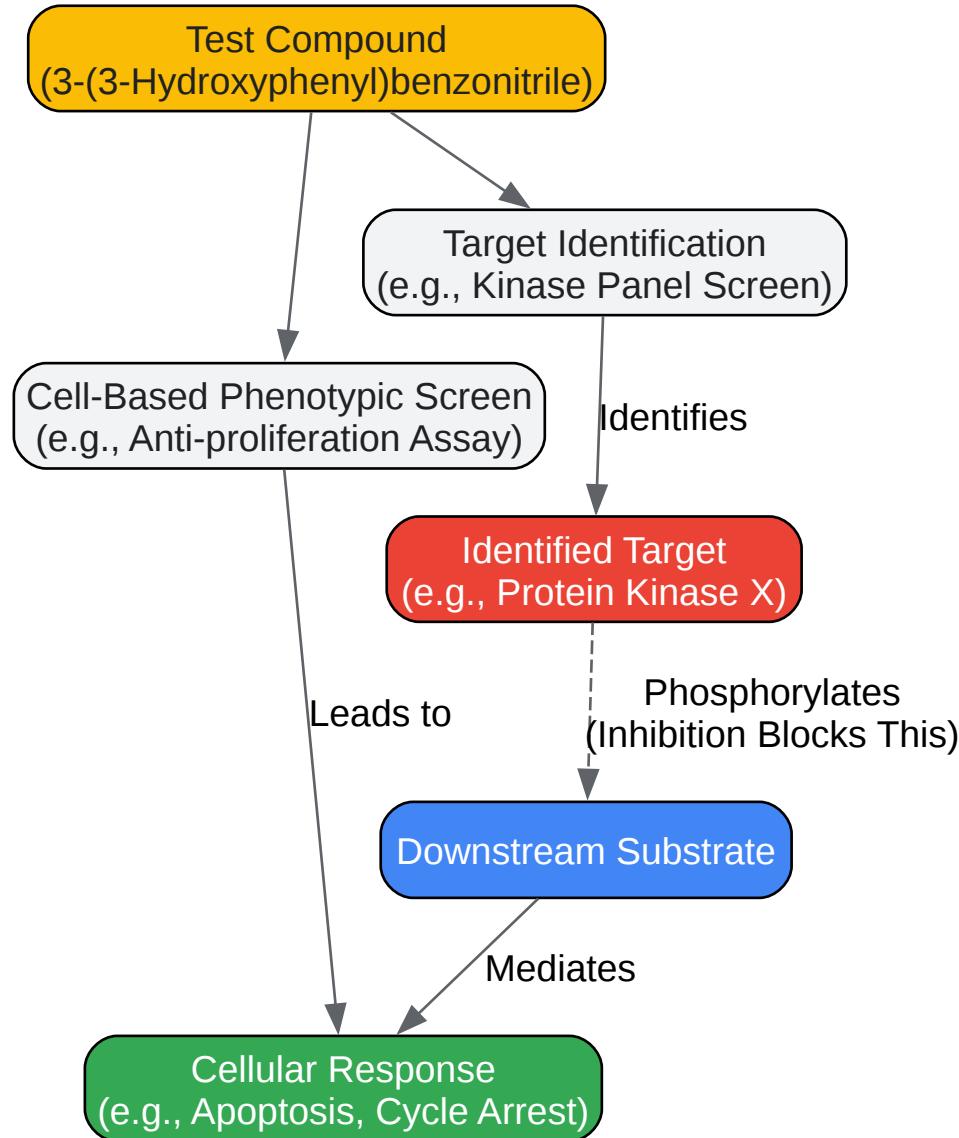
This table presents the known and calculated physicochemical properties of the compound. It is important to note that specific experimental data for properties such as melting and boiling points are not readily available in published literature. Data for isomers, such as 4-(3-Hydroxyphenyl)benzonitrile (m.p. 160-164 °C), are available but should not be used for this specific compound.

Property	Value	Reference
Molecular Weight	195.22 g/mol	[2]
Melting Point	Data not available	
Boiling Point	Data not available	
Form	Solid (predicted)	

Synthesis Protocol: Suzuki-Miyaura Cross-Coupling

3-(3-Hydroxyphenyl)benzonitrile can be efficiently synthesized via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This method is a cornerstone of modern organic synthesis for creating carbon-carbon bonds, particularly for biaryl systems. The protocol below describes the coupling of 3-bromophenol with 3-cyanophenylboronic acid.

Experimental Workflow Diagram



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References

- 1. 3-Hydroxybenzonitrile, 99% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 2. 3-Hydroxy-3-phenylpropanenitrile | C9H9NO | CID 86524 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
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